

Application Notes and Protocols: Quantitative Western Blotting for Dynactin Subunit Stoichiometry

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Compound of Interest

Compound Name: *dynactin*

Cat. No.: *B1176013*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

The **dynactin** complex is a multi-subunit protein assembly essential for the function of cytoplasmic dynein, a microtubule-based motor protein.[\[1\]](#)[\[2\]](#) **Dynactin** acts as a crucial cofactor, linking dynein to its cargo and enhancing its processivity.[\[3\]](#) The entire **dynactin** complex has a mass of approximately 1.1 MDa and is composed of 23 subunits from 12 different proteins.[\[1\]](#)[\[2\]](#) Understanding the precise stoichiometry of the **dynactin** subunits is critical for elucidating its structure, function, and the mechanisms of its regulation. Mutations and dysregulation of **dynactin** components have been implicated in neurodegenerative diseases.[\[1\]](#)

Quantitative Western blotting is a powerful technique to determine the relative and absolute abundance of specific proteins within a sample. By carefully optimizing experimental conditions and employing rigorous data analysis, it is possible to estimate the stoichiometric ratios of the different subunits within the **dynactin** complex. These application notes provide a detailed protocol for performing quantitative Western blotting to investigate **dynactin** subunit stoichiometry.

I. Dynactin Subunit Stoichiometry

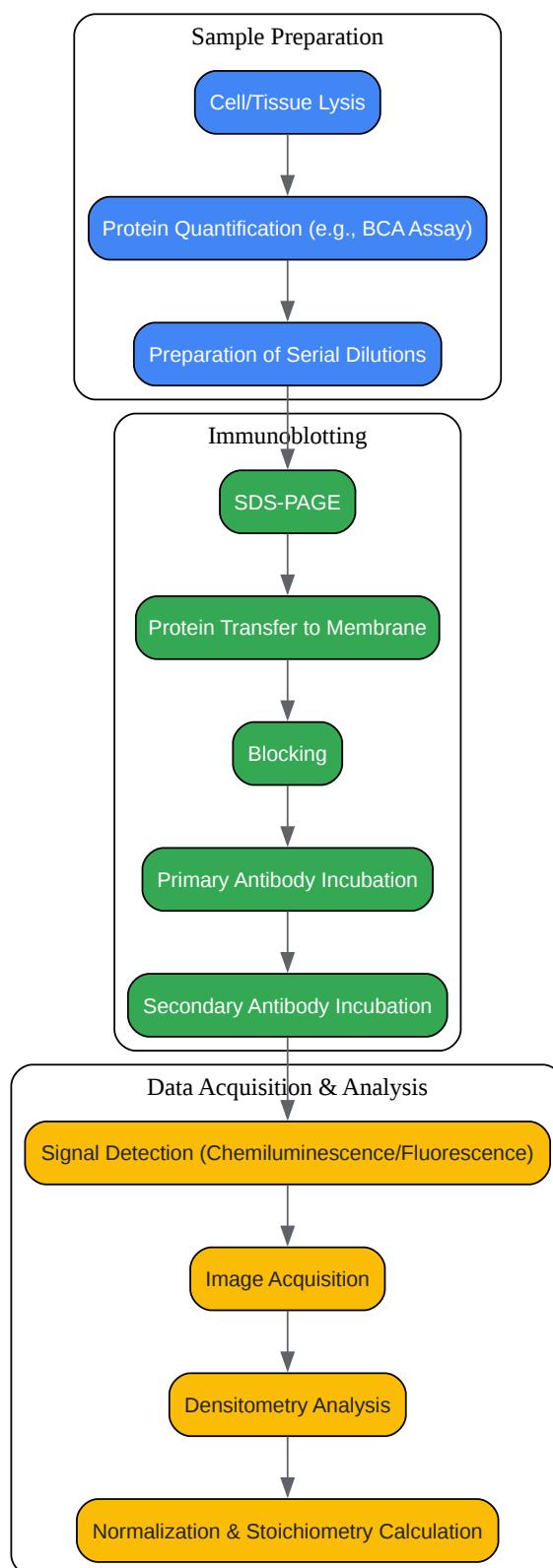
The precise composition of the **dynactin** complex has been elucidated through techniques such as cryo-electron microscopy.[\[1\]](#)[\[2\]](#) The table below summarizes the currently accepted stoichiometry of the major **dynactin** subunits.

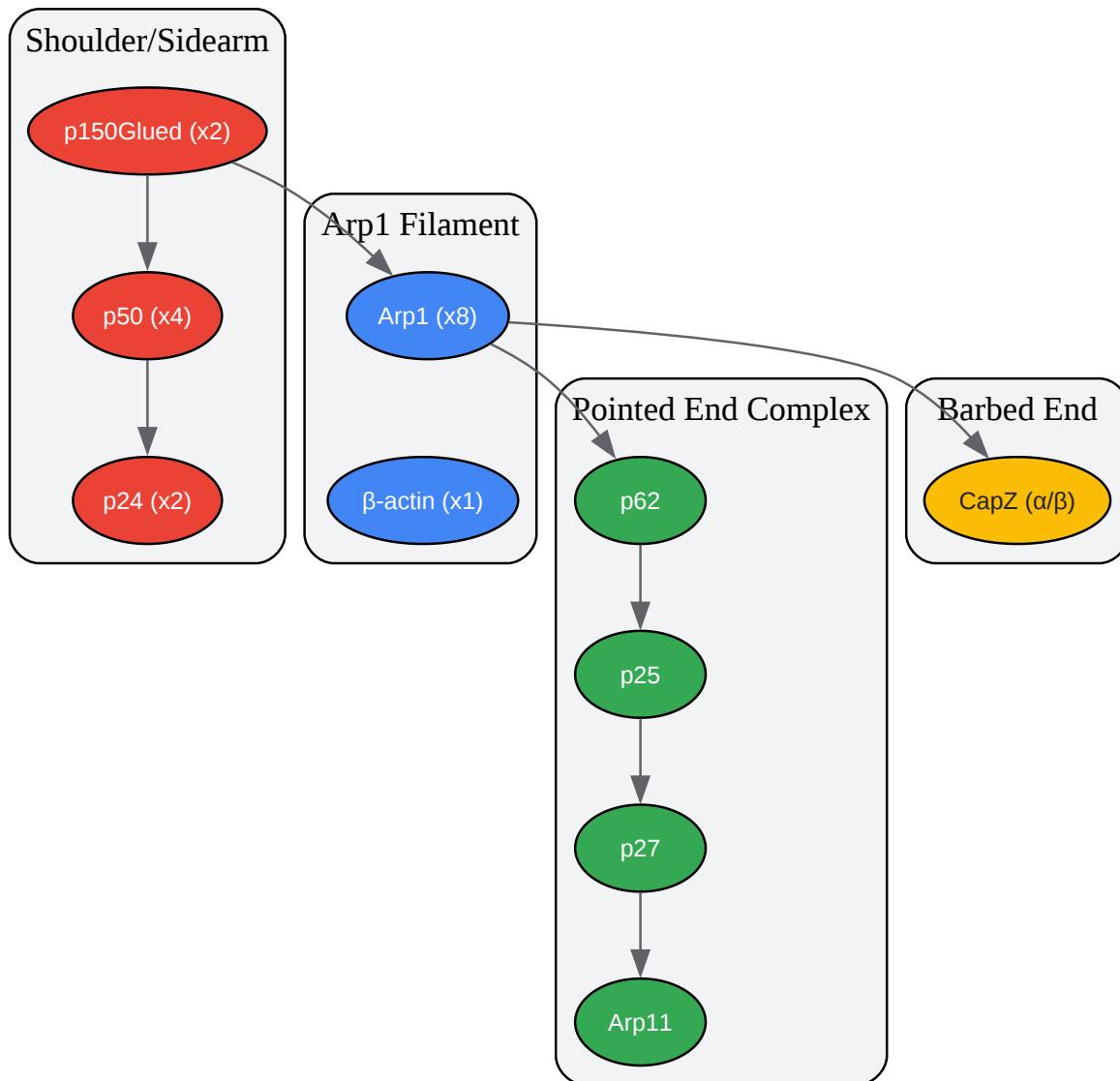
Subunit Name	Other Names	Gene Name	Number of Copies per Complex
p150Glued	DCTN1	DCTN1	2
p50	Dynamitin	DCTN2	4
p24	p22	DCTN3	2
p62	DCTN4	1	
p25	DCTN5	1	
p27	DCTN6	1	
Arp1	Centractin	ACTR1A	8
β-actin	ACTB	1	
Arp11	Arp10	ACTR10	1
Capping Protein α	CapZα	CAPZA1/2	1
Capping Protein β	CapZβ	CAPZB	1

This data is compiled from multiple structural and biochemical studies.[\[1\]](#)[\[2\]](#)

II. Experimental Workflow for Quantitative Western Blotting

The following diagram outlines the major steps in the quantitative Western blotting workflow for determining **dynactin** subunit stoichiometry.





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References

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